

# Application Notes and Protocols for Low-Dose Glyphosate in Turfgrass Management

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These notes are intended for researchers, scientists, and turfgrass management professionals.

## Introduction

The application of sub-lethal doses of glyphosate has been explored as a method of plant growth regulation in various turfgrass species. This practice aims to reduce mowing frequency, suppress seedhead formation, and in some cases, improve turf quality by redirecting the plant's energy from vertical growth to lateral and below-ground development. The primary mechanism of action is the inhibition of the 5-enolpyruvylshikimate-3-phosphate (EPSP) synthase enzyme in the shikimate pathway, which is crucial for the production of aromatic amino acids essential for plant growth.[1][2][3][4][5] At low concentrations, this inhibition leads to a temporary stunting of growth rather than plant death.

# Data Presentation: Effects of Low-Dose Glyphosate on Turfgrass

The following tables summarize quantitative data from various studies on the effects of low-dose glyphosate on different turfgrass species.

Table 1: Effects of Low-Dose Glyphosate on Turfgrass Growth and Quality



Turfgrass Species	Glyphosate Rate (kg a.i./ha)	Application Timing	Observed Effects	Reference
Zoysia japonica (Emerald Grass)	0.40	Annually	18.3% reduction in leaf area, 14.7% reduction in plant height, 6.8% reduction in shoot dry matter, and 8.1% reduction in total dry matter compared to control, without impairing coloration.[6]	
Fine Fescue Mix	0.08 - 0.74 (11 - 106 fl oz/acre)	Single application	At 0.16 kg a.i./ha (22 fl oz/acre), living ground cover was reduced to 67% after 6 weeks. Higher rates caused significant injury. [7]	_
Creeping Bentgrass	Not specified, fairway renovation	1-7 days before cultivation	Cultivation 1-7 days after glyphosate application did not detrimentally affect long-term herbicide efficacy and in some cases hastened	



			the decline of the turf.[8]
Tall Fescue	Intentionally low rate for study	Applied at various temperatures	Control was 0% in the 50s (°F), 59% in the 60s, and 92% in the 70s, highlighting the importance of ambient temperature for efficacy.
Perennial Ryegrass, Kentucky Bluegrass, Tall Fescue	0.27 (1/4 of label rate)	Single application	effective control of these species as weeds at this low rate under optimal conditions.[9]

Table 2: Application Rates of Glyphosate for Growth Regulation and Weed Control in Turfgrass Settings



Target Species/Situati on	Glyphosate Rate (kg a.i./ha)	Product Rate Example	Notes	Reference
General Weed Control in Dormant Bermudagrass	0.56	1 pt/acre (4 lb/gallon product)	Effective for controlling Poa annua and other winter weeds.	
Control of Undesirable Grasses in Fine Fescue	0.08 - 0.24 (11 - 32 fl oz/acre)	Varies by product concentration	Lower rates can suppress some undesirable grasses while minimizing injury to fine fescue.[7]	
Growth Regulation in Zoysia Grass	0.40	Not specified	Reduced mowing requirements without significant turf quality decline.[6]	_
Pre-plant Weed Control	2.24 - 4.48	Varies by product concentration	Eliminates existing vegetation before seeding or sodding.[10]	

## **Experimental Protocols**

Protocol 3.1: Evaluating the Efficacy of Low-Dose Glyphosate for Turfgrass Growth Regulation

Objective: To determine the effect of various sub-lethal rates of glyphosate on the vertical growth, turf quality, and seedhead suppression of a specific turfgrass species.

#### Materials:

• Established turfgrass plots (e.g., 1.5m x 3m) of the target species.



- Randomized complete block design with a minimum of 3-4 replications.
- CO2-pressurized backpack sprayer with flat-fan nozzles calibrated to deliver a consistent spray volume (e.g., 280-374 L/ha).
- Glyphosate formulation with a known concentration of the active ingredient.
- Non-ionic surfactant (if recommended by the product label).
- Clipping collection box and shears.
- Ruler or turf height measuring device.
- Camera for photographic documentation.
- · Data collection sheets.

#### Methodology:

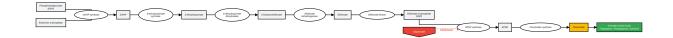
- Plot Establishment: Establish uniform plots of the target turfgrass species. Allow the turf to acclimate and ensure it is actively growing and not under stress at the time of application.
- Treatment Application:
  - Prepare glyphosate solutions for the desired range of sub-lethal application rates (e.g., 0, 0.1, 0.2, 0.3, 0.4 kg a.i./ha). Include a non-treated control.
  - Apply the treatments uniformly to the designated plots using the calibrated sprayer.
  - Conduct applications on a calm day to minimize spray drift.
- Data Collection:
  - Vertical Growth Rate: At regular intervals (e.g., weekly), measure the turfgrass height.
     Collect clippings from a pre-defined area within each plot, dry them in an oven at 60-70°C until a constant weight is achieved, and record the dry weight.



- Turf Quality: Visually assess turf quality on a scale of 1-9 (1=dead turf, 9=ideal turf) at regular intervals. Consider color, density, and uniformity.
- Phytotoxicity: Visually assess any turf injury (e.g., discoloration, thinning) on a percentage scale (0% = no injury, 100% = dead turf).
- Seedhead Suppression: Count the number of seedheads in a defined quadrat within each plot at the expected time of seedhead emergence.
- Data Analysis: Analyze the collected data using appropriate statistical methods (e.g., ANOVA, regression analysis) to determine the significance of treatment effects.

## **Mandatory Visualizations**

Diagram 4.1: Glyphosate's Mechanism of Action - Inhibition of the Shikimate Pathway

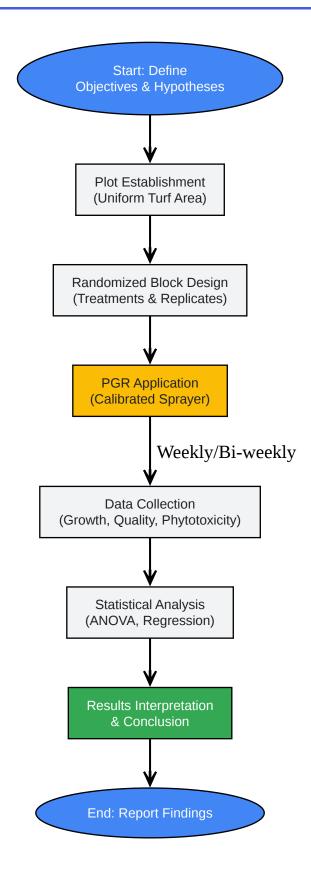


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Caption: Inhibition of the Shikimate Pathway by Glyphosate.

Diagram 4.2: Experimental Workflow for Testing Plant Growth Regulators on Turfgrass





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Caption: General Workflow for PGR Efficacy Testing in Turfgrass.



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